

Preparing M8-B Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: M8-B

Cat. No.: B15621113

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Introduction

M8-B is a potent and selective antagonist of the transient receptor potential melastatin-8 (TRPM8) channel, a key player in cold sensation and thermoregulation.^{[1][2][3]} Accurate and consistent preparation of **M8-B** stock solutions is crucial for reliable and reproducible results in in vitro and in vivo studies investigating its therapeutic potential. Dimethyl sulfoxide (DMSO) is a common solvent for **M8-B** due to its high solubilizing capacity for organic molecules.^{[2][4][5]} This document provides a detailed protocol for the preparation, storage, and handling of **M8-B** stock solutions in DMSO.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **M8-B** (hydrochloride).

Parameter	Value	Source(s)
Chemical Name	N-(2-aminoethyl)-N-[[3-methoxy-4-(phenylmethoxy)phenyl]methyl]-2-thiophenecarboxamide, monohydrochloride	[5]
CAS Number	883976-12-3	[1][4][5]
Molecular Formula	C ₂₂ H ₂₄ N ₂ O ₃ S · HCl	[2][5]
Molecular Weight	432.96 g/mol	[2][4]
Purity	≥98% (typically by HPLC)	[2][4][5]
Appearance	White to off-white crystalline solid	[1][5]
Solubility in DMSO	15 mg/mL to 250 mg/mL (up to 100 mM)	[2][4][5]

Experimental Protocol: Preparation of a 10 mM M8-B Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **M8-B** in anhydrous DMSO.

Materials and Equipment

- **M8-B** hydrochloride powder (purity ≥98%)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture or molecular biology grade
- Sterile, amber, polypropylene or glass vials with screw caps
- Calibrated analytical balance (readable to at least 0.1 mg)
- Vortex mixer

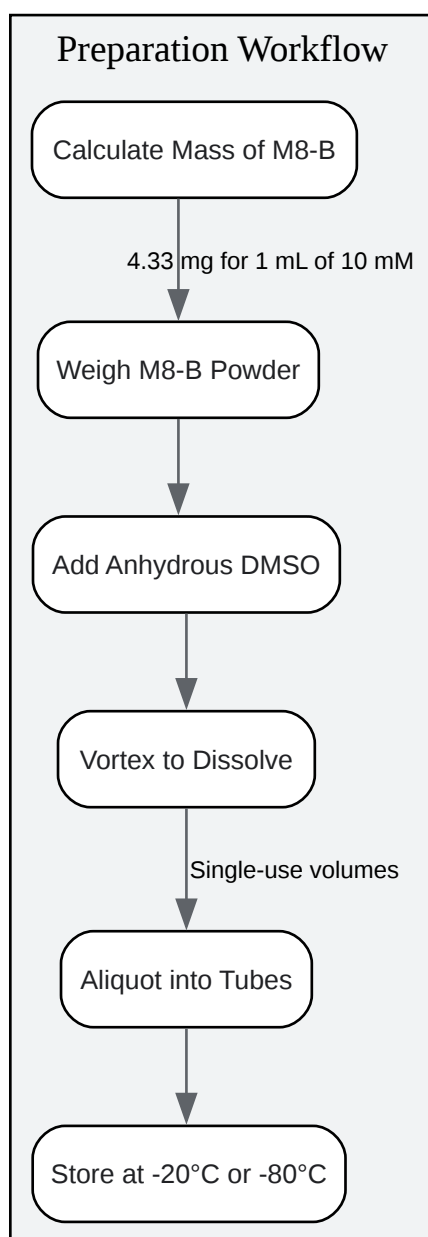
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Step-by-Step Procedure

- Calculations:
 - To prepare a 10 mM stock solution, the required mass of **M8-B** can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 432.96 \text{ g/mol} / 1000 = 4.33 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile, amber vial on the analytical balance.
 - Carefully weigh the calculated mass of **M8-B** powder directly into the vial.
- Dissolution:
 - Add the calculated volume of anhydrous DMSO to the vial containing the **M8-B** powder.
 - Securely cap the vial.
- Mixing:
 - Vortex the solution for 1-2 minutes, or until the **M8-B** powder is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particulates. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Aliquoting and Storage:
 - To minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, amber polypropylene tubes.

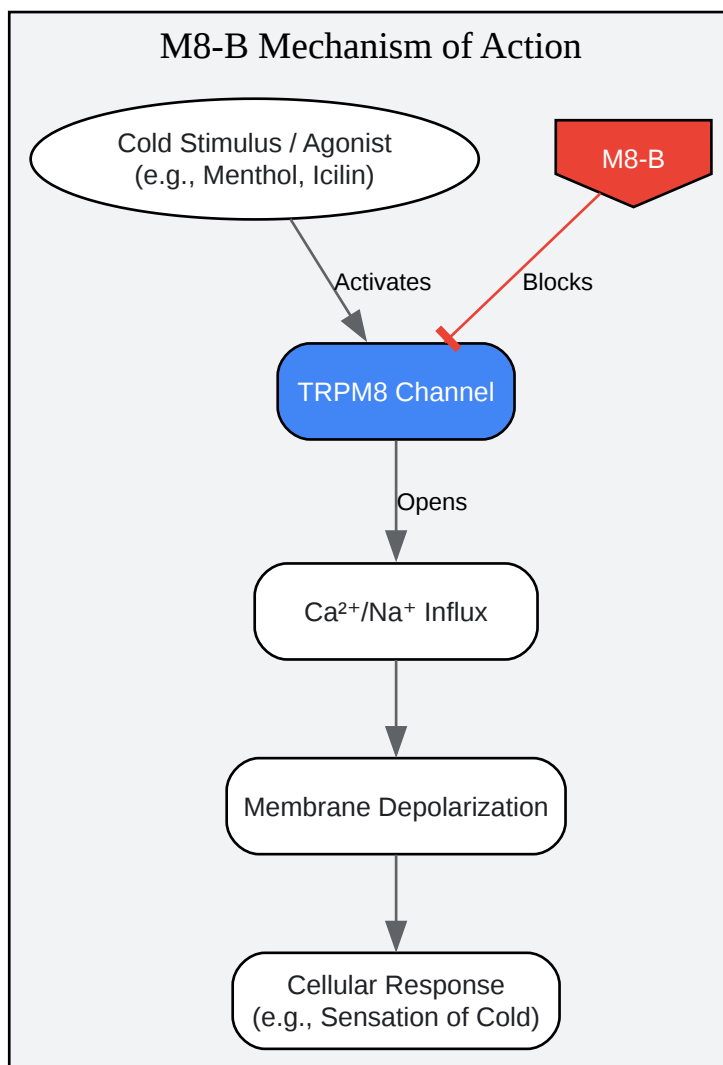
- Clearly label each aliquot with the compound name ("M8-B"), concentration (10 mM), solvent (DMSO), and date of preparation.
- Store the aliquots at -20°C or -80°C for long-term stability.[1] Stock solutions are stable for at least 6 months at -80°C and 1 month at -20°C.[1]

Mandatory Visualizations



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Caption: Workflow for preparing **M8-B** stock solution in DMSO.



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Caption: **M8-B** blocks the TRPM8 ion channel, inhibiting cellular responses to cold stimuli.

Quality Control

For applications requiring stringent concentration accuracy, it is advisable to perform a quality control check on the prepared stock solution. This can include:

- Purity and Identity Confirmation: Using techniques such as High-Performance Liquid Chromatography (HPLC) or Mass Spectrometry (MS) to confirm the identity and purity of the

dissolved **M8-B**.

- Concentration Verification: Quantitative analysis, for example, using a validated HPLC method with a standard curve.

Safety Precautions

- **M8-B** is a bioactive molecule and should be handled with care.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin.^[6] Always wear appropriate PPE, including gloves and safety glasses, when handling DMSO and **M8-B** solutions.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **M8-B** and DMSO for complete safety information.

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